

Amaronol A chemical structure and properties

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Compound of Interest		
Compound Name:	Amaronol A	
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Amaronol A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amaronol A is a naturally occurring auronol, a type of flavonoid, isolated from the bark of the golden larch, Pseudolarix amabilis.[1][2] First described in 1999, its chemical structure and fundamental properties have been characterized. This document provides a comprehensive overview of the current scientific knowledge on **Amaronol A**, focusing on its chemical structure, properties, and the methodologies used for its isolation and characterization.

Chemical Structure and Properties

Amaronol A is a polyhydroxylated benzofuranone derivative. Its chemical structure has been established as 2,4,6-trihydroxy-2-[(3',4',5'-trihydroxyphenyl)methyl]-3(2H)-benzofuranone.[1][2]

Chemical Structure:

Caption: Chemical structure of **Amaronol A**.

A summary of the known chemical and physical properties of **Amaronol A** is presented in Table 1.

Table 1: Chemical and Physical Properties of Amaronol A



Property	Value	Source
Chemical Formula	C15H12O8	[1]
Molecular Weight	320.25 g/mol	[1]
CAS Number	226560-96-9	[1]
Appearance	Powder	[1]
Melting Point	110-112 °C	[1]
Boiling Point (Predicted)	781.2 ± 60.0 °C	[1]
Density (Predicted)	1.862 ± 0.06 g/cm ³	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
pKa (Predicted)	7.28 ± 0.40	[1]

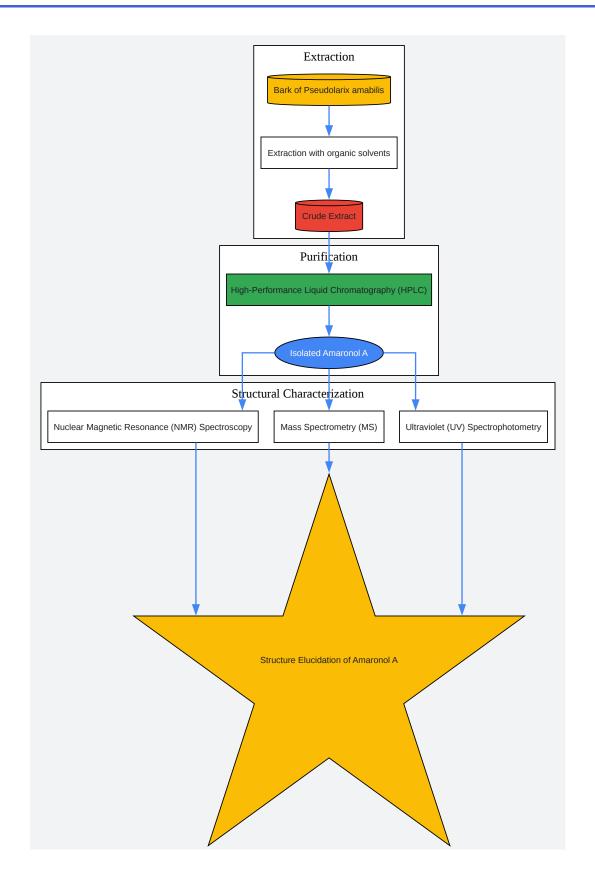
Biological Activity

The initial study that identified **Amaronol A** investigated its antimicrobial properties. However, in this study, **Amaronol A** did not exhibit significant activity against the tested microbes.[2] The tested organisms included Candida albicans and Trichophyton mentagrophytes.[2] To date, no other biological activities or mechanisms of action for **Amaronol A** have been reported in the scientific literature.

Experimental Protocols Isolation of Amaronol A from Pseudolarix amabilis

The following is a generalized workflow for the isolation and characterization of **Amaronol A** based on the original discovery.[2]





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Caption: General workflow for the isolation and characterization of ${\bf Amaronol}\;{\bf A}.$



Methodology:

- Extraction: The bark of Pseudolarix amabilis is collected and subjected to extraction using organic solvents to yield a crude extract.
- Purification: The crude extract is then purified using chromatographic techniques. The
 original study utilized High-Performance Liquid Chromatography (HPLC) to isolate individual
 compounds, including Amaronol A.[2]
- Structure Elucidation: The chemical structure of the isolated **Amaronol A** is determined through various spectroscopic methods:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the carbon-hydrogen framework of the molecule.
 - Mass Spectrometry (MS): Determines the molecular weight and elemental composition.
 - Ultraviolet (UV) Spectrophotometry: Provides information about the electronic transitions within the molecule, which is characteristic of its chromophore system.[2]

Signaling Pathways and Mechanism of Action

Currently, there is no published research on the signaling pathways or the mechanism of action of **Amaronol A** in any biological system. Therefore, diagrams illustrating these aspects cannot be provided.

Conclusion

Amaronol A is a well-characterized auronol from a natural source with a defined chemical structure and known physical properties. While its initial assessment for antimicrobial activity was negative, the lack of further biological studies presents an opportunity for future research. The established isolation and characterization protocols provide a solid foundation for obtaining pure Amaronol A for further investigation into its potential pharmacological activities and mechanisms of action. Researchers and drug development professionals may find Amaronol A to be a candidate for screening in various biological assays to uncover novel therapeutic applications.



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References

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